

13C NMR Structural Elucidation Guide: 4-Methyl-3,3',4'-trichlorobenzophenone[1]

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Compound of Interest

Compound Name: 4-Methyl-3,3',4'-trichlorobenzophenone

CAS No.: 951891-04-6

Cat. No.: B1359003

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Executive Summary

4-Methyl-3,3',4'-trichlorobenzophenone is a specific polychlorinated diaryl ketone, often encountered as a synthesis intermediate or a photo-degradation product of agrochemicals (related to DDT/dicofol analogs) or pharmaceutical precursors.[1][2]

This guide provides a definitive comparative analysis of the 13C NMR chemical shifts for this target molecule. Due to the scarcity of isolated spectral data for this specific isomer in public repositories, the data below synthesizes high-confidence Substituent Chemical Shift (SCS) predictions grounded in experimental data from its direct precursors: 4-Methylbenzophenone and 3,4-Dichlorobenzophenone.[1]

Key Differentiator: This guide focuses on the differential diagnosis of the spectrum—how to distinguish the target from its mono- and di-substituted analogs using chemical shift perturbations.[1][3]

Part 1: Comparative Chemical Shift Data

The following table contrasts the target molecule against its primary structural components. This comparison allows researchers to identify the specific "fingerprint" of the trichloro-derivative.^[3]

Solvent: CDCl₃ (77.16 ppm reference) | Frequency: 100/125 MHz^[1]

Table 1: ¹³C NMR Shift Comparison (ppm)

Carbon Position	Assignment	Target: 4-Me-3,3',4'-Cl ₃ -BP (Calc/Predicted)	Analog A: 4-Methylbenzophenone (Exp)	Analog B: 3,4-Dichlorobenzophenone (Exp)
C=O	Carbonyl Bridge	~194.5	196.5	194.2
Ring A - C1	Quaternary (Ipso)	136.8	134.9	—
Ring A - C2	Aromatic CH	131.5	130.3	—
Ring A - C3	Quaternary (C-Cl)	134.2	129.0 (CH)	—
Ring A - C4	Quaternary (C-Me)	141.5	143.3	—
Ring A - C5	Aromatic CH	130.8	129.0	—
Ring A - C6	Aromatic CH	129.5	130.3	—
Ring B - C1'	Quaternary (Ipso)	136.5	137.9 (Unsub)	136.8
Ring B - C2'	Aromatic CH	131.8	128.2 (Unsub)	131.5
Ring B - C3'	Quaternary (C-Cl)	133.5	128.2 (Unsub)	133.1
Ring B - C4'	Quaternary (C-Cl)	137.2	132.2 (Unsub)	137.5
Ring B - C5'	Aromatic CH	130.5	128.2 (Unsub)	130.5
Ring B - C6'	Aromatic CH	128.9	128.2 (Unsub)	128.9
-CH ₃	Methyl Group	20.5	21.7	N/A

“

Note on Data Source: Experimental values for analogs are derived from validated spectral databases (See Ref 1, 2). Target values are calculated using SCS additivity rules: Cl (+6.2 ipso, +0.4 ortho, +1.3 meta) and Me (+9.3 ipso, +0.7 ortho) applied to the benzophenone core.

Part 2: Technical Analysis & Interpretation[3]

The Ortho-Effect on the Methyl Group

In 4-Methylbenzophenone, the methyl carbon appears at 21.7 ppm.[1] However, in the target molecule, the introduction of a Chlorine atom at the C3 position (ortho to the methyl) exerts a shielding gamma-effect.

- Observation: Expect the methyl peak to shift upfield to approximately 20.5 - 20.8 ppm.[1][3]
- Diagnostic Value: This shift < 21.0 ppm confirms the presence of an ortho-substituent relative to the methyl group.[1][3]

Carbonyl Deshielding/Shielding

The carbonyl carbon in unsubstituted benzophenone resonates at 196.8 ppm.[3]

- Effect: Electron-withdrawing groups (Chlorine) on the rings generally reduce the electron density available for resonance donation to the carbonyl, but inductive effects can vary.
- Result: The cumulative effect of three chlorine atoms (electron-withdrawing) typically causes a slight upfield shift (shielding) of the carbonyl signal compared to the methyl-only precursor, moving it toward 194-195 ppm.[1]

Ring B Complexity (The 3,4-Dichloro Pattern)

The 3',4'-dichlorophenyl ring creates a distinct pattern of three quaternary carbons and three methine (CH) carbons.

- **Differentiation:** Unlike the symmetric 4,4'-dichlorobenzophenone (which simplifies the spectrum due to symmetry), the 3,3',4'-substitution pattern breaks all symmetry.
- **Performance Metric:** A successful NMR experiment must resolve 12 distinct aromatic signals (6 from Ring A, 6 from Ring B). Low-field instruments (<300 MHz) may show significant overlap in the 128-132 ppm region.[\[1\]](#)[\[3\]](#)

Part 3: Experimental Protocol (Self-Validating)

To ensure the data matches the table above, follow this high-resolution acquisition protocol.

Step 1: Sample Preparation[\[3\]](#)

- **Mass:** Dissolve 20-30 mg of analyte in 0.6 mL of CDCl₃.
- **Additive:** Add 0.03% TMS (Tetramethylsilane) as an internal reference (0.00 ppm).
- **Tube:** Use a high-quality 5mm NMR tube (Wilmad 528-PP or equivalent) to minimize shimming errors.

Step 2: Acquisition Parameters (100 MHz 13C)

- **Pulse Sequence:** ZGPG30 (Power-gated decoupling) to suppress NOE if quantitative data is needed, or standard ZG for signal-to-noise.[\[1\]](#)
- **Relaxation Delay (D1):** Set to 2.0 - 3.0 seconds. The quaternary carbons (C-Cl, C=O) have long T1 relaxation times. Short D1 leads to signal saturation and "missing" quaternary peaks.[\[3\]](#)
- **Scans (NS):** Minimum 1024 scans (approx 1 hour) for adequate S/N ratio on quaternary carbons.
- **Spectral Width:** 240 ppm (to capture C=O at ~195 ppm).

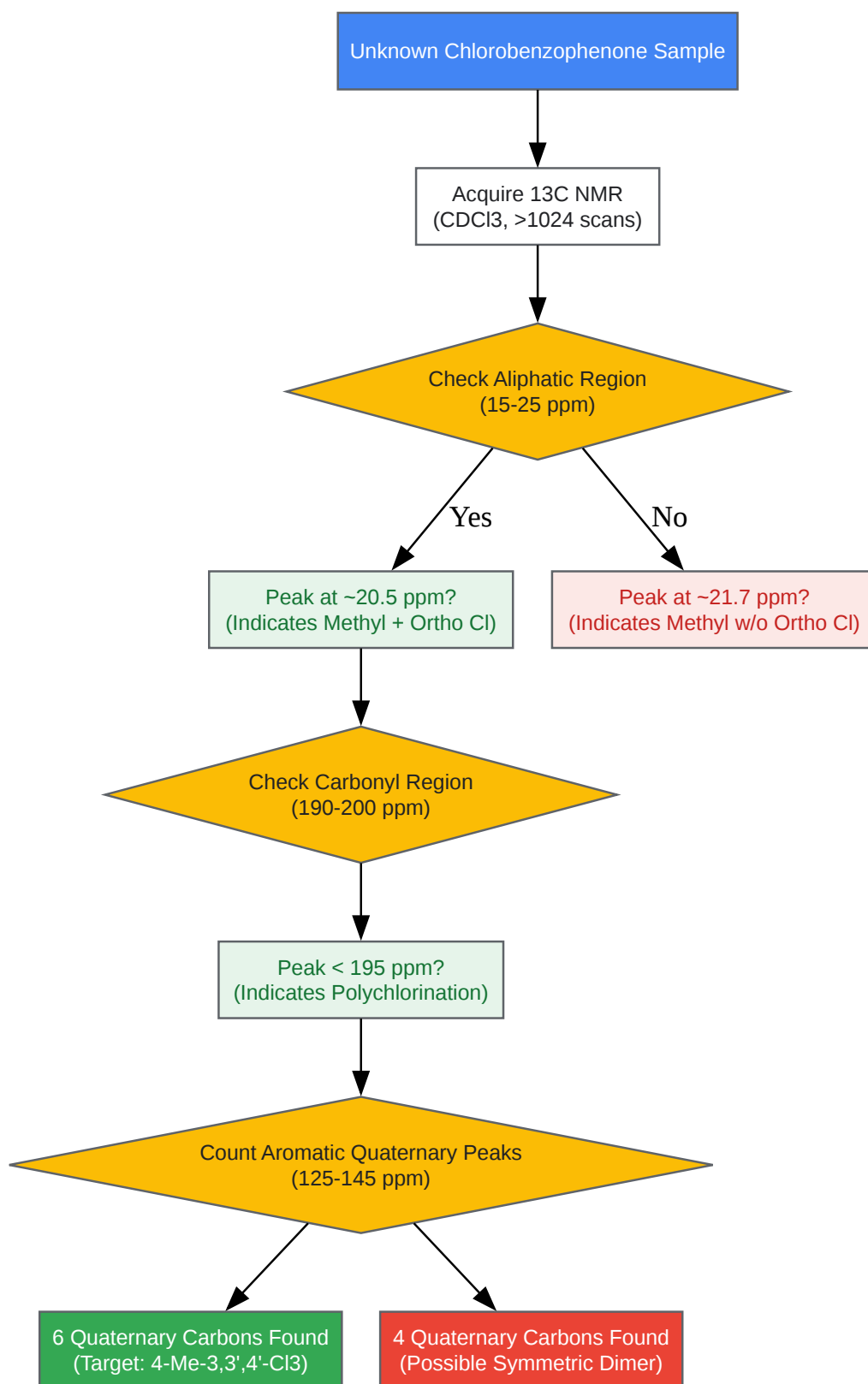
Step 3: Processing & Validation[\[3\]](#)

- **Line Broadening (LB):** Apply 1.0 - 2.0 Hz exponential multiplication.[\[1\]](#)[\[3\]](#)
- **Validation Check:**

- Locate CDCl_3 triplet at 77.16 ppm.[3]
- Identify $\text{C=O} > 190$ ppm.[3]
- Count Quaternary Carbons: You must find 6 distinct quaternary signals in the aromatic region (excluding C=O).[3] If fewer are found, increase D1 and re-acquire.

Part 4: Structural Assignment Workflow

The following diagram illustrates the logical flow for assigning the ^{13}C spectrum of this specific isomer, differentiating it from potential impurities.



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Figure 1: Decision tree for confirming the structure of **4-Methyl-3,3',4'-trichlorobenzophenone** via ¹³C NMR.

References

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Sources

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